

Pantophysin Protein Expression: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *pantophysin*

Cat. No.: *B1171461*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pantophysin, a member of the synaptophysin family, is an integral membrane protein found in small transport vesicles within a wide range of cell types. As a homolog of the well-characterized synaptophysin, **pantophysin** is implicated in the regulation of vesicular trafficking, a fundamental process in cellular function. This technical guide provides a comprehensive overview of **pantophysin** protein expression across various cell types, detailed experimental methodologies for its detection, and an exploration of its role in cellular signaling pathways.

Data Presentation: Pantophysin Expression Levels

Pantophysin is ubiquitously expressed, though its expression levels vary significantly across different tissues and cell types. The following table summarizes the currently available data on **pantophysin** expression. It is important to note that much of the existing data is qualitative or semi-quantitative.

Tissue/Cell Type	Organism	Expression Level	Method of Detection	Reference
Adipose Tissue	Murine	Abundant mRNA	Northern Blot	[1]
3T3-L1 Adipocytes	Murine	mRNA levels increase during adipogenesis	Northern Blot	[1]
Pancreas (Exocrine cells)	Human	Detected	Immunofluorescence	[2]
Pancreas (Endocrine cells)	Human	Detected	Immunofluorescence	
Liver (Cells surrounding sinusoids)	Bovine	Detected	Immunofluorescence	
Liver (Hepatocytes)	Bovine	Not Detected	Immunofluorescence	[2]
Various Tissues (e.g., brain, lung, kidney)	Bovine	Significant variation between tissues	Immunoblot	[2]

Signaling Pathways Involving Pantophysin

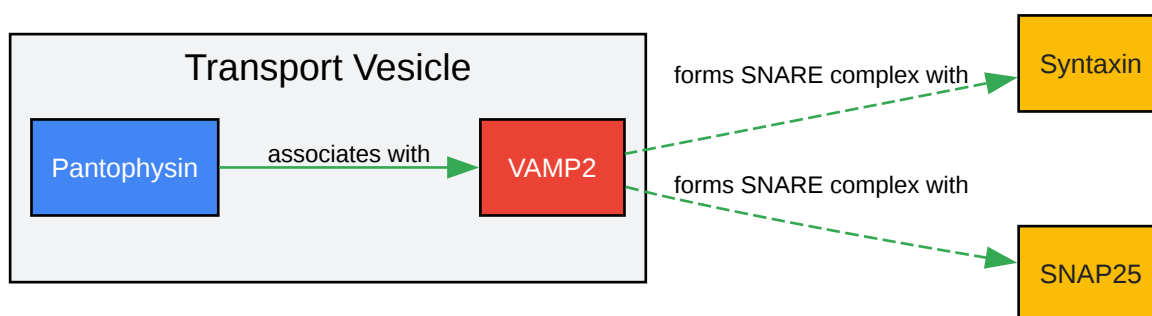
Pantophysin plays a crucial role in the intricate process of vesicle trafficking, particularly through its interaction with the SNARE (Soluble N-ethylmaleimide-sensitive factor Attachment protein REceptor) complex. This complex is central to the fusion of vesicles with their target membranes, a critical step in processes like neurotransmitter release and hormone secretion.

The primary known signaling interaction of **pantophysin** involves its association with Vesicle-Associated Membrane Protein 2 (VAMP2), a key v-SNARE protein. This interaction is analogous to the well-established binding of its homolog, synaptophysin, to VAMP2 in neuronal cells. By binding to VAMP2, **pantophysin** is thought to regulate the availability of VAMP2 to form the SNARE core complex with t-SNAREs (target SNAREs) on the plasma membrane,

such as Syntaxin and SNAP-25. This regulatory role is crucial for the precise timing and control of vesicle fusion.

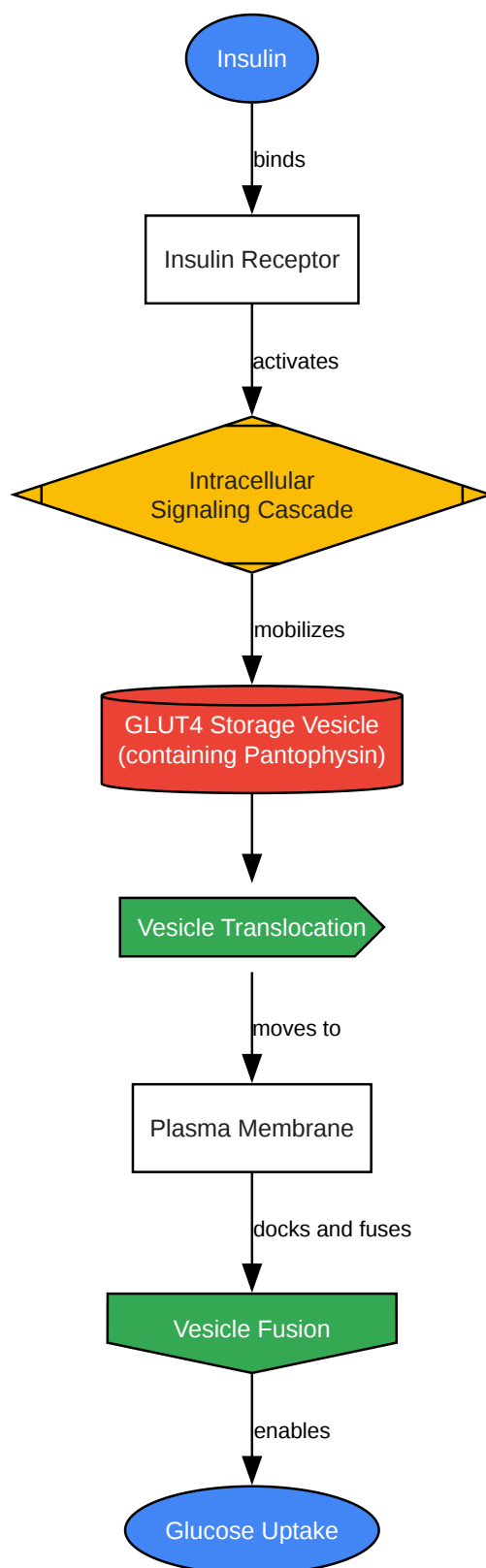
In adipocytes, **pantophysin** is found on GLUT4-containing vesicles. The translocation of these vesicles to the plasma membrane is a key step in insulin-stimulated glucose uptake. The interaction of **pantophysin** with the SNARE machinery is therefore implicated in the regulation of glucose metabolism.

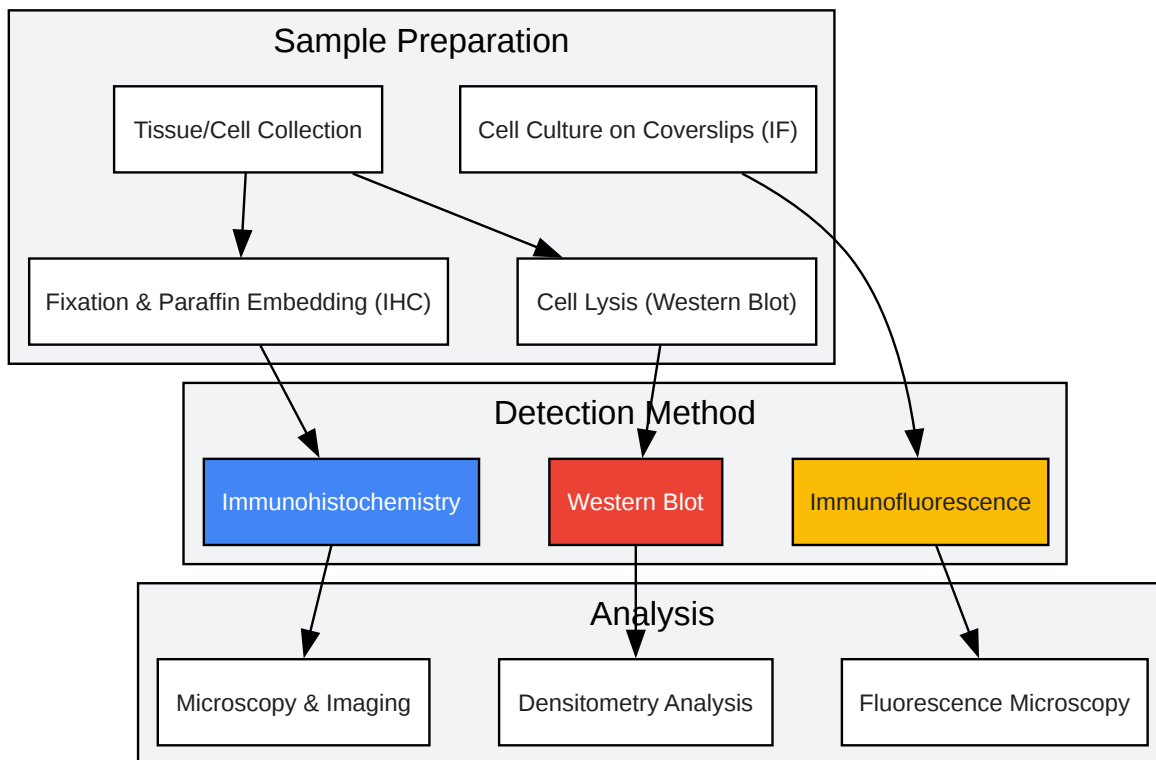
Below are diagrams illustrating the logical relationships in **pantophysin**-mediated vesicle trafficking.



[Click to download full resolution via product page](#)

Pantophysin's role in the vesicle SNARE complex.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pantophysin is a phosphoprotein component of adipocyte transport vesicles and associates with GLUT4-containing vesicles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tissue expression of the vesicle protein pantophysin - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pantophysin Protein Expression: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171461#pantophysin-protein-expression-in-different-cell-types]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com